

An In-depth Technical Guide to 2'-O-Methyl-5-methyl-4-thiouridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-O-Methyl-5-methyl-4-thiouridine

Cat. No.: B12399112

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for the modified nucleoside **2'-O-Methyl-5-methyl-4-thiouridine**. This document is intended to serve as a core resource for researchers and professionals involved in nucleoside chemistry, RNA therapeutics, and drug development.

Chemical Structure and Identifiers

2'-O-Methyl-5-methyl-4-thiouridine is a modified pyrimidine nucleoside. Its structure features a methyl group at the 2' position of the ribose sugar, a methyl group at the 5 position of the uracil base, and a sulfur atom replacing the oxygen at the 4 position of the uracil base.

Table 1: Chemical Identifiers for **2'-O-Methyl-5-methyl-4-thiouridine**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Identifier	Value
CAS Number	2095417-26-6
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₅ S
Molecular Weight	288.32 g/mol
Canonical SMILES	CC1=CN(C(=O)N=C(S)N1)[C@H]2--INVALID-LINK--CO)O">C@@HOC
InChI	InChI=1S/C11H16N2O5S/c1-5-4-13(10(17)12-9(5)16)11-8(18-2)7(15)6(3-14)19-11/h4,6-8,11,14-15H,3H2,1-2H3,(H,12,16,17)/t6-,7-,8-,11-/m1/s1
InChIKey	Not available

Diagram 1: Chemical Structure of **2'-O-Methyl-5-methyl-4-thiouridine**

Caption: 2D structure of **2'-O-Methyl-5-methyl-4-thiouridine**.

Experimental Data

Currently, there is a lack of publicly available, peer-reviewed experimental data such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) specifically for **2'-O-Methyl-5-methyl-4-thiouridine**. Researchers are encouraged to perform these characterizations to contribute to the public knowledge base.

Synthesis Protocols

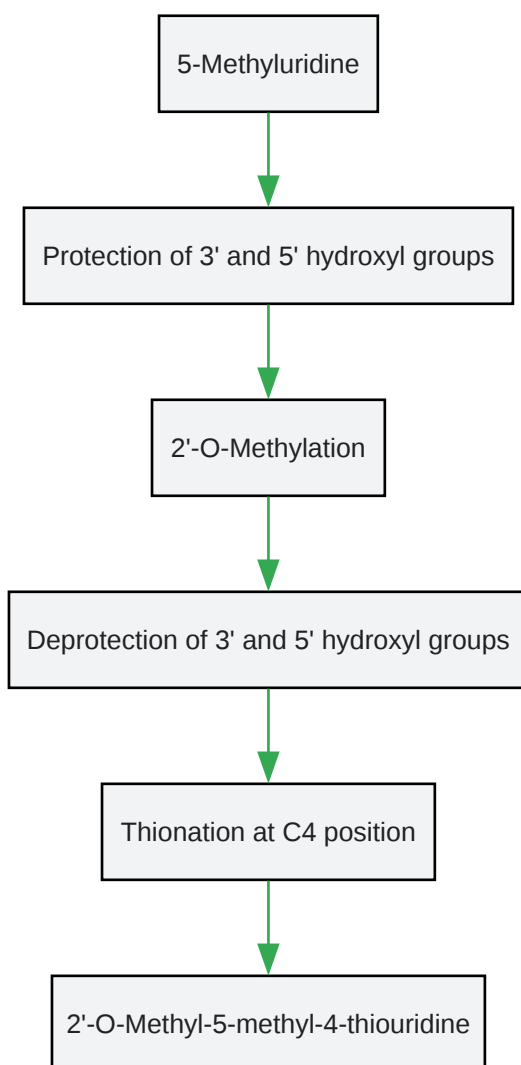
A detailed, step-by-step experimental protocol for the synthesis of **2'-O-Methyl-5-methyl-4-thiouridine** is not explicitly available in the reviewed literature. However, the synthesis of related compounds provides a strong foundation for a potential synthetic route.

A plausible synthetic approach would involve the following key transformations, based on established methods for nucleoside modifications:

- Starting Material: 5-Methyluridine (Ribothymidine).

- 2'-O-Methylation: Selective methylation of the 2'-hydroxyl group of the ribose moiety.
- Thionation: Conversion of the 4-keto group of the pyrimidine ring to a thio-keto group.

Diagram 2: Proposed Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: A potential synthetic workflow for the target molecule.

Detailed Methodological Considerations:

- Protection Strategy: The 3' and 5' hydroxyl groups of the ribose would likely require protection with suitable protecting groups (e.g., silyl ethers) to ensure selective methylation

at the 2' position.

- **Methylation Reagent:** A common reagent for 2'-O-methylation is methyl iodide (CH_3I) or dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$) in the presence of a base.
- **Thionation Reagent:** Lawesson's reagent is a widely used thionating agent for converting carbonyls to thiocarbonyls in nucleoside chemistry.
- **Purification:** Each step would necessitate purification, likely using column chromatography, to isolate the desired intermediate.

Researchers attempting this synthesis should refer to literature on the synthesis of similar modified nucleosides for detailed reaction conditions and purification protocols.

Biological Activity and Potential Applications

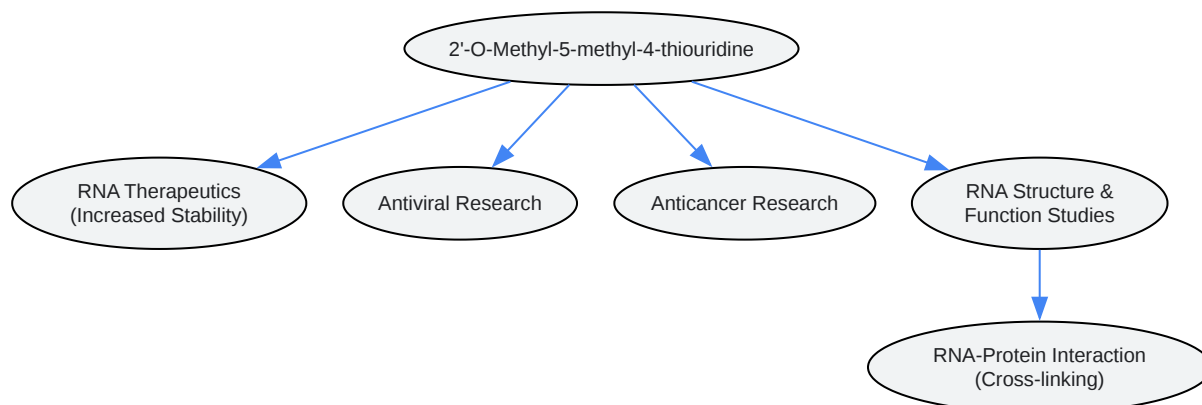
While specific biological assay data for **2'-O-Methyl-5-methyl-4-thiouridine** is not readily available, it is classified as a purine nucleoside analogue, a class of compounds known for their broad antitumor activity.^[3] The mechanism of action for such analogues often involves the inhibition of DNA synthesis and induction of apoptosis.

The modifications present in this molecule suggest several potential biological implications and research applications:

- **Increased Nuclease Resistance:** The 2'-O-methylation is a common modification in RNA that enhances stability against enzymatic degradation by nucleases. This property is highly desirable for the development of RNA-based therapeutics.
- **Modulation of RNA Structure and Function:** The combination of 2'-O-methylation and 4-thiolation can influence the conformational preferences of the ribose sugar and the base-pairing properties of the nucleoside. This can have significant effects on the structure and function of RNA molecules into which it is incorporated.
- **Antiviral and Anticancer Research:** Nucleoside analogues are a cornerstone of antiviral and anticancer drug development. The unique combination of modifications in **2'-O-Methyl-5-methyl-4-thiouridine** makes it a candidate for screening in these therapeutic areas.

- **RNA Labeling and Structural Studies:** The 4-thio group can be utilized for specific chemical reactions, such as cross-linking to interacting proteins or for the attachment of reporter molecules, making it a useful tool for studying RNA-protein interactions and RNA structure.

Diagram 3: Potential Research Applications



[Click to download full resolution via product page](#)

Caption: Logical relationships of potential applications.

Conclusion

2'-O-Methyl-5-methyl-4-thiouridine is a modified nucleoside with significant potential for applications in biomedical research and drug development. While its definitive chemical structure is known, a comprehensive understanding of its biological activity and a detailed, optimized synthesis protocol remain to be fully elucidated in the public domain. This guide provides a foundational resource to stimulate further investigation into this promising molecule. The availability of its CAS number and SMILES notation should facilitate more targeted research efforts to uncover its full potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of 4-thiouridines with prodrug functionalization for RNA metabolic labeling - RSC Chemical Biology (RSC Publishing) [pubs.rsc.org]
- 2. Synthesis of 4-thiouridines with prodrug functionalization for RNA metabolic labeling - RSC Chemical Biology (RSC Publishing) DOI:10.1039/D2CB00001F [pubs.rsc.org]
- 3. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2'-O-Methyl-5-methyl-4-thiouridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399112#2-o-methyl-5-methyl-4-thiouridine-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com